

A Technical Guide to Commercial Suppliers of High-Purity Methyl 3-methoxybenzoate

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Compound of Interest

Compound Name: Methyl 3-methoxybenzoate

Cat. No.: B1346780

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the commercial landscape for high-purity **Methyl 3-methoxybenzoate** (CAS No. 5368-81-0), a key intermediate in the synthesis of pharmaceuticals and other complex organic molecules.^[1] This guide details supplier specifications, common analytical and synthetic protocols, and a workflow for supplier qualification to assist researchers and developers in sourcing high-quality material for their work.

Commercial Availability and Specifications

High-purity **Methyl 3-methoxybenzoate** is available from several major chemical suppliers. Purity is typically determined by Gas Chromatography (GC), with most reputable suppliers offering grades of 97% or higher. Researchers should always request a lot-specific Certificate of Analysis (CoA) to obtain precise purity data and impurity profiles.^{[2][3]}

Table 1: Comparison of Supplier Specifications for **Methyl 3-methoxybenzoate**

Supplier	Purity / Assay Specification	Analytical Method	CAS Number	Source
Thermo Scientific Chemicals	≥97.5%	GC	5368-81-0	[4]
Sigma-Aldrich (Merck)	97%	Not Specified	5368-81-0	
Simson Pharma Limited	High Quality (CoA provided)	CoA	5368-81-0	[2]
Santa Cruz Biotechnology	Lot-specific data on CoA	CoA	5368-81-0	[5]

Table 2: Key Physical and Chemical Properties

Property	Value	Conditions	Source
Molecular Formula	C ₉ H ₁₀ O ₃	[5]	
Molecular Weight	166.17 g/mol	[1]	
Appearance	Clear, colorless to pale-yellow liquid	Ambient	[1][4]
Density	1.146 g/mL	at 25 °C	
Refractive Index	1.5260 - 1.5300	at 20 °C	[4]

Experimental Protocols

The following sections outline common experimental methodologies for the synthesis and quality control of **Methyl 3-methoxybenzoate**.

Synthesis Protocol: Fischer Esterification

A standard and economical method for producing **Methyl 3-methoxybenzoate** is the Fischer esterification of 3-methoxybenzoic acid with methanol, using a strong acid catalyst.

Materials:

- 3-methoxybenzoic acid (1.0 eq)
- Methanol (MeOH, 10-20 vol)
- Concentrated Sulfuric Acid (H_2SO_4 , catalytic amount, e.g., 0.05 eq)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Ethyl acetate or Diethyl ether (for extraction)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 3-methoxybenzoic acid in an excess of methanol.
- Carefully add the catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Heat the reaction mixture to reflux and maintain for 4-8 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in an organic solvent such as ethyl acetate.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **Methyl 3-methoxybenzoate**.

- The crude product can be further purified by vacuum distillation if necessary.

Quality Control & Analytical Protocol

Verifying the purity and identity of the procured material is critical. A Certificate of Analysis should be the first point of reference. Independent verification can be performed as follows.

Instrumentation:

- Gas Chromatograph with Flame Ionization Detector (GC-FID)
- Nuclear Magnetic Resonance (NMR) Spectrometer
- Fourier-Transform Infrared (FTIR) Spectrometer

Procedure:

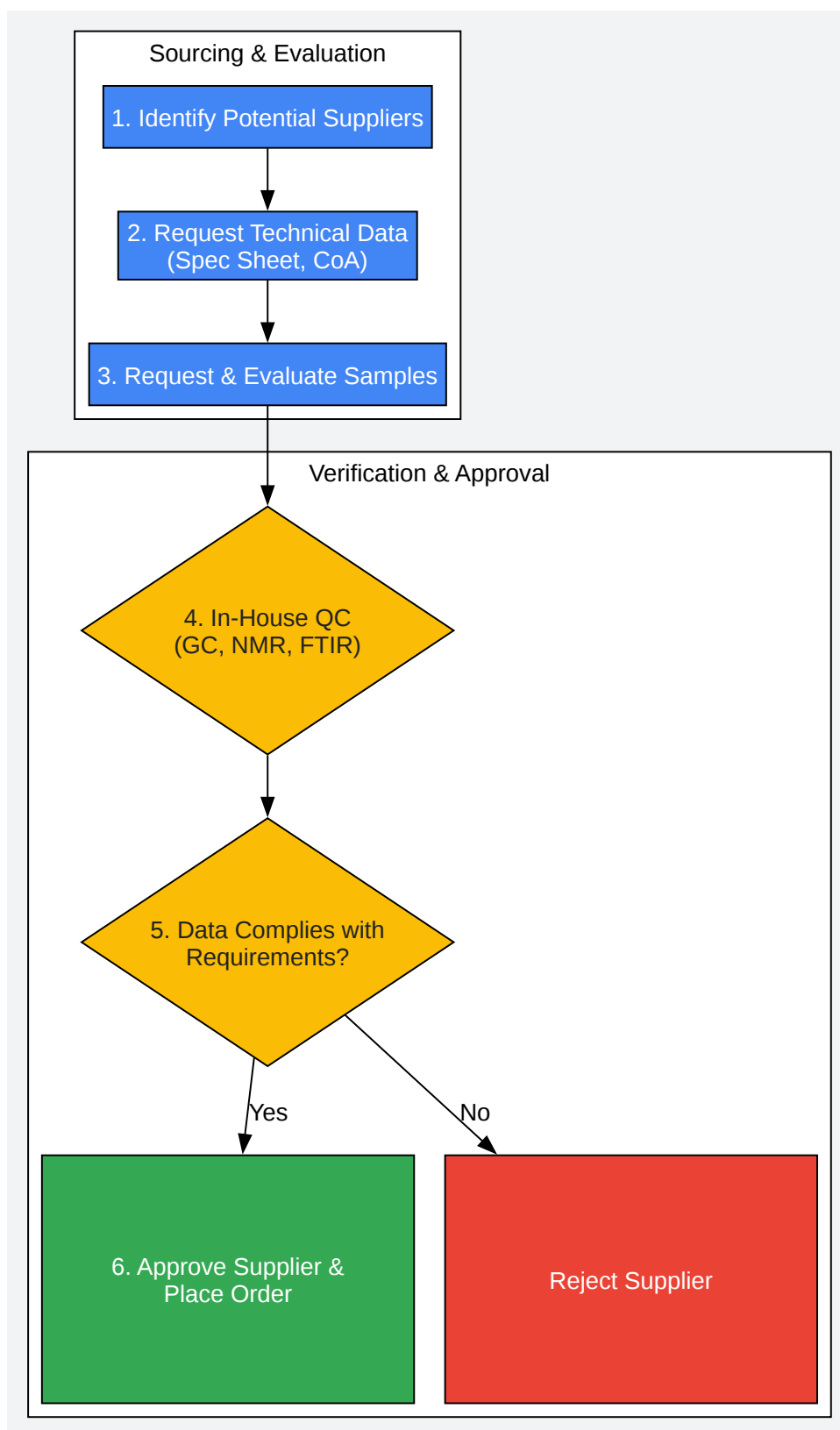
- Purity Analysis (GC):
 - Prepare a dilute solution of **Methyl 3-methoxybenzoate** in a suitable solvent (e.g., ethyl acetate).
 - Inject the sample into the GC-FID.
 - Use a standard non-polar or medium-polarity capillary column (e.g., DB-5 or HP-5).
 - Run a temperature gradient program (e.g., starting at 100°C, ramping to 250°C) to separate the main component from any volatile impurities.
 - Determine the purity by calculating the area percentage of the main peak relative to the total area of all peaks. Thermo Scientific Chemicals specifies a purity of $\geq 97.5\%$ by GC.[\[4\]](#)
- Identity Confirmation (NMR & FTIR):
 - ^1H -NMR: Acquire a proton NMR spectrum in a deuterated solvent (e.g., CDCl_3). The spectrum should show characteristic peaks for the two methoxy groups (singlets, ~ 3.8 - 3.9 ppm) and the aromatic protons (multiplets, ~ 7.1 - 7.6 ppm).

- FTIR: Acquire an infrared spectrum. Look for characteristic absorption bands, including the C=O stretch of the ester ($\sim 1720\text{ cm}^{-1}$) and C-O stretches ($\sim 1200\text{-}1300\text{ cm}^{-1}$).

Visualization of Workflows and Pathways

Supplier Qualification Workflow

The process of selecting and validating a supplier for a critical raw material involves several key steps to ensure quality and consistency.

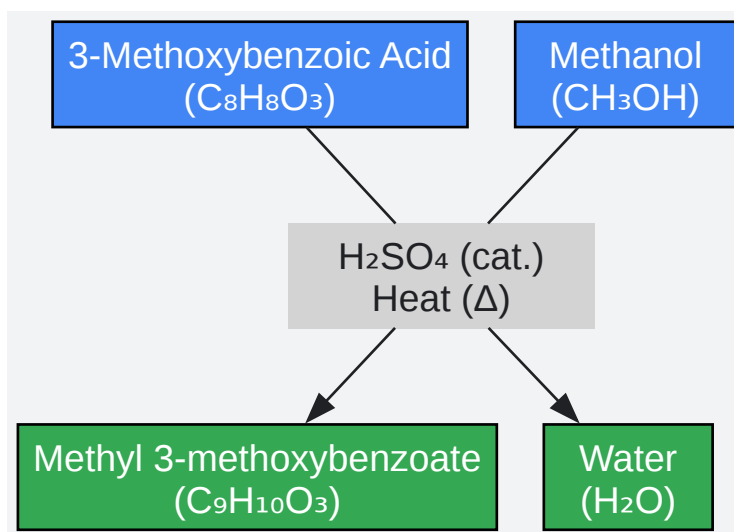


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Caption: Workflow for qualifying a commercial supplier of **Methyl 3-methoxybenzoate**.

Synthetic Pathway: Fischer Esterification

The diagram below illustrates the acid-catalyzed reaction between 3-methoxybenzoic acid and methanol to form the target ester.



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Caption: Reaction scheme for the synthesis of **Methyl 3-methoxybenzoate**.

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